

# 4-(2-Nitrovinyl)-1H-indole: Operational Handling & Disposal Guide[1][2]

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## Compound of Interest

Compound Name: 4-(2-Nitrovinyl)-1H-indole

CAS No.: 851192-48-8

Cat. No.: B3023432

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## Part 1: Executive Safety Summary (Immediate Action)

**4-(2-Nitrovinyl)-1H-indole** is a conjugated nitroalkene intermediate commonly utilized in the synthesis of tryptamine derivatives (e.g., psilocin/psilocybin analogs, iboga alkaloids).[1][2] Its chemical structure combines an indole core with a nitrovinyl side chain, creating a "push-pull" electronic system. This functionality imparts specific reactivity hazards—primarily electrophilicity (Michael acceptor) and thermal instability—that dictate its disposal pathway.[3]

### Critical Hazard Profile

Hazard Class	Description	Operational Implication
Energetic Potential	Nitro-bearing conjugated system.[1][2]	Do not heat to dryness without control. Potential for exothermic decomposition >140°C.
Chemical Reactivity	Strong Michael Acceptor (Electrophile).[1][2][4]	Segregate from strong bases and nucleophiles to prevent uncontrolled polymerization or heat generation.[1][2]
Toxicity	Indole derivative.[1][2][5]	Aquatic Toxin (H400). Zero-discharge policy.[1][2] Must be incinerated; never flush down drains.
Physical State	Yellow/Orange Crystalline Solid.[1][2]	Dust hazard.[1][2][5][6][7] Potent respiratory and ocular irritant.[4][5][7]

## Part 2: Technical Hazard Analysis (The "Why")

To safely dispose of this compound, one must understand the causality behind its risks. This is not a generic "organic waste"; it requires specific stabilization.

### The Nitrovinyl Moiety (Energetic & Electrophilic)

The 2-nitrovinyl group (

) is the primary safety concern.[2][3]

- Mechanism: The nitro group is strongly electron-withdrawing, making the -carbon highly electrophilic.
- Risk: In the presence of strong bases (hydroxides, alkoxides) or nucleophiles, this compound can undergo rapid, exothermic polymerization or Michael addition.[3]

- Disposal Implication: Waste streams containing this compound must remain neutral or slightly acidic. Never mix with basic waste streams (Waste Code D002 - Corrosive Base), as this can trigger a runaway reaction in the waste drum.[3]

## Thermal Instability

While **4-(2-nitrovinyl)-1H-indole** is generally stable at room temperature, nitroalkenes possess a high energy of decomposition.[1][2][3]

- Risk: Confinement of the solid under heat (e.g., in a rotary evaporator bath set too high) can lead to rapid decomposition.[3]
- Disposal Implication: The compound is classified for incineration but must be packaged to avoid friction or heat accumulation during transport.

## Part 3: Disposal Workflows & Protocols

### A. Waste Characterization & Regulatory Coding

Before disposal, the waste must be characterized under RCRA (Resource Conservation and Recovery Act) guidelines.

- Listed Status: Not specifically listed (P or U list).
- Characteristic Status:
  - Ignitability (D001): Likely. Many nitro-organics are classified as ignitable solids.
  - Reactivity (D003): Conservative classification recommended. While not a primary explosive, the nitro group warrants treating it as "potentially reactive" to ensure high-temperature incineration.
- Recommended Labeling: "Hazardous Waste - Toxic, Irritant, Potential Energetic Solid." [3]

### B. Protocol 1: Solid Waste Disposal (Pure Compound)

Scenario: Disposal of expired reagents, recrystallization failures, or contaminated solids.[3]

- Stabilization: Ensure the solid is dry and free of strong reducing agents (e.g.,  $\text{LiAlH}_4$ ) or oxidizers.
- Primary Containment: Transfer the solid into a wide-mouth HDPE (High-Density Polyethylene) jar.
  - Why HDPE? It is resistant to chemical attack and shock-absorbent. Avoid glass for final disposal to prevent breakage-induced exposure.
- Secondary Containment: Place the HDPE jar into a clear, sealable plastic bag (4 mil thickness).
- Labeling: Apply a hazardous waste label with the constituents clearly listed: "**4-(2-Nitrovinyl)-1H-indole**, 100%."
- Destruction: Transfer to EHS for High-Temperature Incineration.

## C. Protocol 2: Liquid Waste (Mother Liquors/Reaction Mixtures)

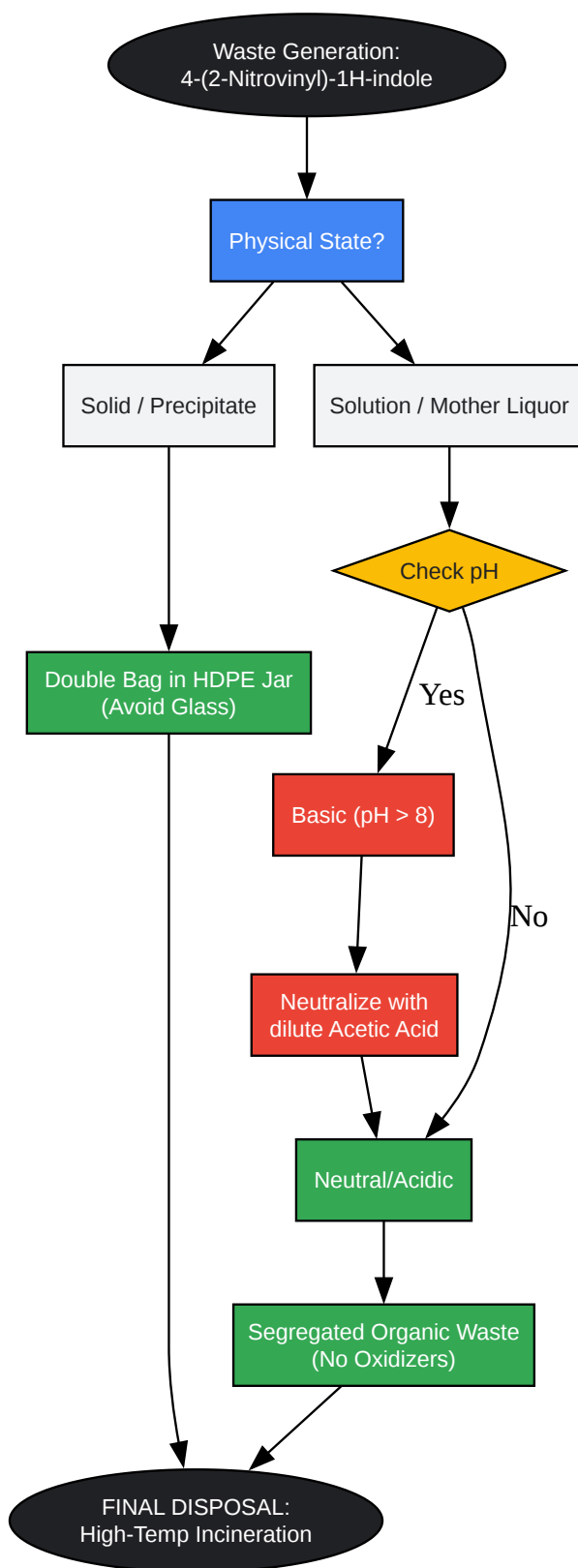
Scenario: Filtrates from reactions involving nitromethane condensation or reduction steps.

- Segregation Check: Test pH of the solution.
  - If Basic (pH > 8): Neutralize carefully with dilute Acetic Acid or HCl to pH 6-7. Do not dispose of as basic waste.
- Solvent Compatibility: Ensure the solvent carrier (often Nitromethane, Ammonium Acetate, or Ethanol) is compatible with the organic waste stream.[3]
- Container: Collect in a dedicated "High Hazard Organic" carboy.
  - Crucial: Do not mix with oxidizers (Peroxides, Nitric Acid) in the central waste stream.[3]
- Labeling: List all solvents and the active intermediate.

## Part 4: Decision Logic & Visualization[3]

## Workflow 1: Waste Stream Segregation Logic

This diagram illustrates the decision process for routing **4-(2-nitrovinyl)-1H-indole** waste to prevent incompatible mixing.

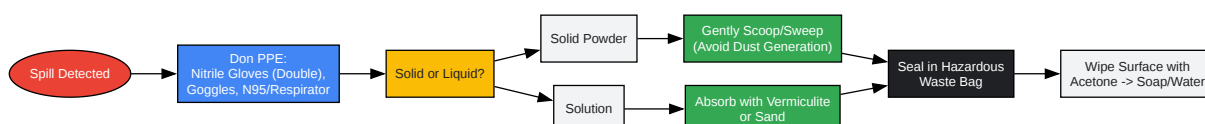


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Figure 1: Decision tree for segregating nitrovinyl indole waste. Note the critical pH check to prevent polymerization in waste drums.

## Workflow 2: Spill Response (Immediate Containment)

In the event of a benchtop spill, physical containment is prioritized over chemical quenching to minimize reaction heat.[3]



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Figure 2: Operational workflow for spill cleanup.[1][2] Emphasis is placed on avoiding dust generation due to the irritant nature of the nitroalkene.[2]

## Part 5: Reference Data

### Table 1: Physical & Safety Properties

Property	Value	Disposal Relevance
Molecular Formula	$C_{10}H_8N_2O_2$	Nitrogen content requires incineration to prevent NOx release.[1][2]
Melting Point	~170-175°C (dec.)[1][2]	Do not heat waste containers. Decomposition can be exothermic.[1][2]
Solubility	DMSO, Acetone, MeOH	Use Acetone for cleaning glassware; water is ineffective. [1][2][3]
Incompatibility	Strong Bases, Oxidizers	Segregate from D002 (Corrosive) and D001 (Oxidizer) waste streams.[1][2][3]

## References

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- [2. Waste Code \[rcrainfo.epa.gov\]](#)
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